

A Comparative Guide to 2',3'-O-Isopropylideneadenosine-¹³C₅ Analytical Standards

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-¹³C₅

Cat. No.: B1665024

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For researchers, scientists, and professionals in drug development, the quality and reliability of analytical standards are paramount. This guide provides a comparative analysis of available 2',3'-O-Isopropylideneadenosine-¹³C₅ analytical standards, offering a clear overview of product specifications, certification details, and the experimental protocols underpinning their quality control. This isotopically labeled internal standard is crucial for accurate quantification in mass spectrometry-based studies, such as pharmacokinetic analyses and metabolic research.

Product Comparison

While the market for the specific 2',3'-O-Isopropylideneadenosine-¹³C₅ standard is niche, a direct product from MedChemExpress (MCE) is available. For comparative purposes, we are including closely related tosylated analogues, which may serve as precursors or alternative standards in certain applications.

Feature	MedChemExpress	Benchchem	United States Biological
Product Name	2',3'-O-Isopropylideneadenosine- ¹³ C ₅	2',3'-O-Isopropylidene-5'-O-tosyladenosine- ¹³ C ₅	2',3'-O-Isopropylidene-5'-O-tosyladenosine- ¹³ C ₅
Catalog Number	HY-W008048S	B1160911	421236[1]
Molecular Formula	C ₈ ¹³ C ₅ H ₁₇ N ₅ O ₄	C ₁₅ ¹³ C ₅ H ₂₃ N ₅ O ₆ S	C ₁₅ ¹³ C ₅ H ₂₃ N ₅ O ₆ S[1]
Molecular Weight	312.27	466.45	466.45[1]
Purity	>98% (General claim by MCE for their labeled compounds)	Usually 95%	Highly Purified[1]
Isotopic Enrichment	>99% (General claim by MCE for their labeled compounds)	Not specified	Not specified
Certification	Certificate of Analysis (CoA) provided with product.	For research use only. Not for human or veterinary use.	For research use only.
Analytical Data on CoA	Typically includes LCMS and/or NMR data confirming structure and purity.	Not specified	Not specified

Experimental Protocols

The certification of analytical standards like 2',3'-O-Isopropylideneadenosine-¹³C₅ involves a series of rigorous analytical tests to confirm the structure, purity, and isotopic enrichment of the compound. While specific protocols are proprietary to each manufacturer, the following represents a standard workflow for the quality control of such standards.

Structural Elucidation and Identity Confirmation

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: To confirm the proton skeleton of the molecule. The spectrum is compared against the unlabeled standard to ensure the correct structure.
- ^{13}C NMR: To confirm the carbon skeleton and the positions of the ^{13}C labels. The enriched carbons will show significantly enhanced signals.
- Mass Spectrometry (MS):
 - High-Resolution Mass Spectrometry (HRMS): To determine the accurate mass of the molecule, confirming the elemental composition and the incorporation of the five ^{13}C atoms.
 - LC-MS/MS: To further confirm the identity by comparing the fragmentation pattern with the unlabeled standard.

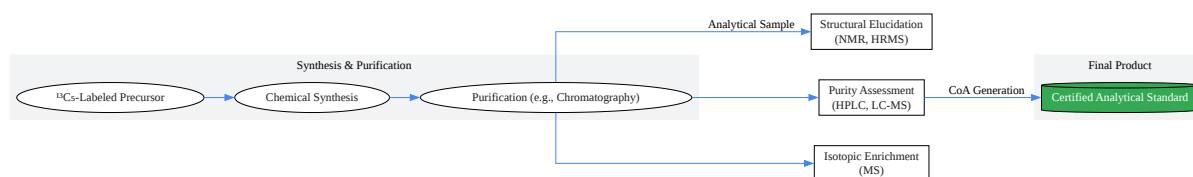
Purity Assessment

- High-Performance Liquid Chromatography (HPLC):
 - An HPLC method with a suitable column (e.g., C18) and mobile phase is developed to separate the main compound from any impurities.
 - Detection is typically performed using a UV detector at a wavelength where the adenosine moiety has maximum absorbance (around 260 nm).
 - Purity is calculated based on the area percentage of the main peak.
- Liquid Chromatography-Mass Spectrometry (LC-MS):
 - LC-MS is used to identify and quantify any impurities that may not be resolved or detected by HPLC-UV.

Isotopic Enrichment Determination

- Mass Spectrometry (MS):
 - The isotopic distribution of the molecular ion is analyzed to determine the percentage of the M+5 peak (representing the fully $^{13}\text{C}_5$ labeled molecule) relative to other isotopic

peaks. This provides a measure of the isotopic enrichment.

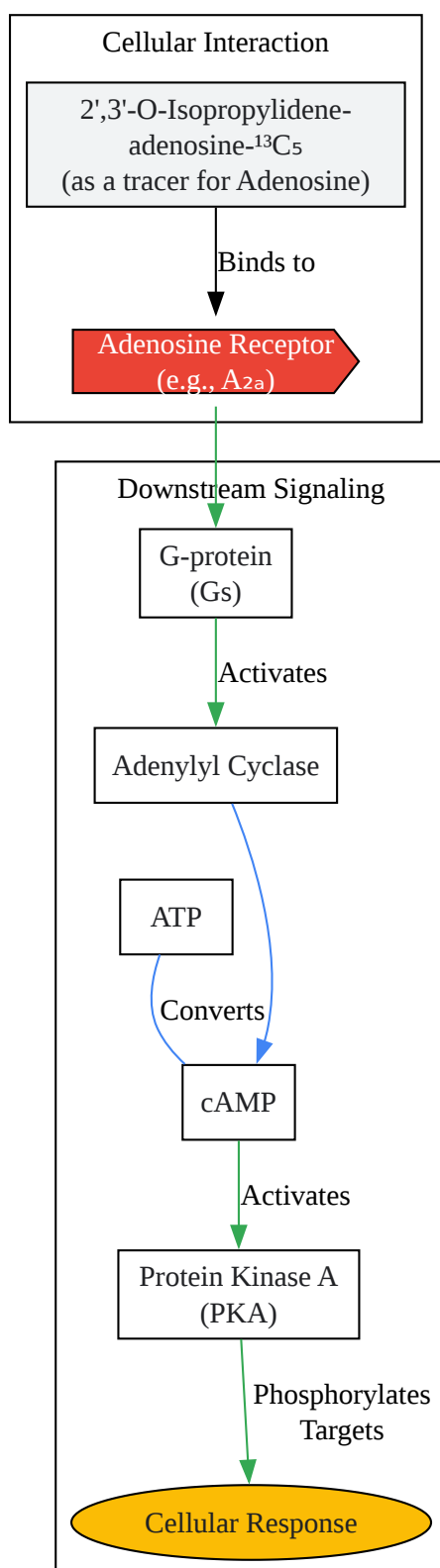


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Certification Workflow for Isotope-Labeled Standards

Signaling Pathways and Applications

2',3'-O-Isopropylideneadenosine is a derivative of adenosine, a key signaling molecule. While the isopropylidene group is primarily for chemical protection and solubility modification, the adenosine core interacts with adenosine receptors (A_1 , A_{2a} , A_{2e} , and A_3). These receptors are G-protein coupled receptors (GPCRs) that modulate various downstream signaling pathways, including the adenylyl cyclase/cAMP pathway. The $^{13}\text{C}_5$ -labeled version is an indispensable tool for tracing the parent molecule in complex biological matrices.



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Simplified Adenosine Receptor Signaling Pathway

Conclusion

For researchers requiring a 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$ analytical standard, MedChemExpress appears to be the primary commercial source. While direct competitors for this exact molecule are not readily apparent, related tosylated compounds are available from suppliers like Benchchem and United States Biological. The choice of standard will depend on the specific requirements of the analytical method. It is always recommended to obtain a lot-specific Certificate of Analysis to ensure the quality and suitability of the standard for its intended application. The experimental protocols outlined above provide a general framework for the rigorous quality control that should be expected for such a critical analytical reagent.

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References

- 1. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [A Comparative Guide to 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$ Analytical Standards]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665024#2-3-o-isopropylideneadenosine-13c5-analytical-standards-and-certification>]

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